

"N,N'-Dimethoxy-N,N'-dimethyloxamide CAS number and molecular structure"

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Compound of Interest

Compound Name: *N,N'-Dimethoxy-N,N'-dimethyloxamide*

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Technical Guide: N,N'-Dimethoxy-N,N'-dimethyloxamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N,N'-Dimethoxy-N,N'-dimethyloxamide**, including its chemical identity, molecular structure, and known synthetic protocols. This document is intended to serve as a foundational resource for professionals in research and development.

Core Compound Identification

N,N'-Dimethoxy-N,N'-dimethyloxamide is a chemical compound with the CAS Number 106675-70-1.^[1] It belongs to the class of oxamides. Structurally, it can be considered a derivative of an oxamide with methoxy and methyl groups attached to both nitrogen atoms. This structure is analogous to Weinreb amides (N-methoxy-N-methylamides), which are widely utilized in organic synthesis for the preparation of ketones from organometallic reagents.^{[2][3]} The dual Weinreb amide-like functionalities within the **N,N'-Dimethoxy-N,N'-dimethyloxamide** molecule suggest its potential as a specialized reagent in synthetic chemistry.

Physicochemical Data

The following table summarizes the key quantitative data for **N,N'-Dimethoxy-N,N'-dimethyloxamide**.

Property	Value	Reference
CAS Number	106675-70-1	[1]
Molecular Formula	C ₆ H ₁₂ N ₂ O ₄	[1]
Molecular Weight	176.17 g/mol	[1]
Melting Point	89-95 °C	
SMILES String	CON(C)C(=O)C(=O)N(C)OC	
InChI Key	OXSWGKZLVLVHIS- UHFFFAOYSA-N	

Molecular Structure

The molecular structure of **N,N'-Dimethoxy-N,N'-dimethyloxamide** is characterized by a central oxamide core $-(C=O)-(C=O)-$ bonded to two nitrogen atoms. Each nitrogen atom is, in turn, substituted with a methyl group $(-CH_3)$ and a methoxy group $(-OCH_3)$.

Experimental Protocols: Synthesis

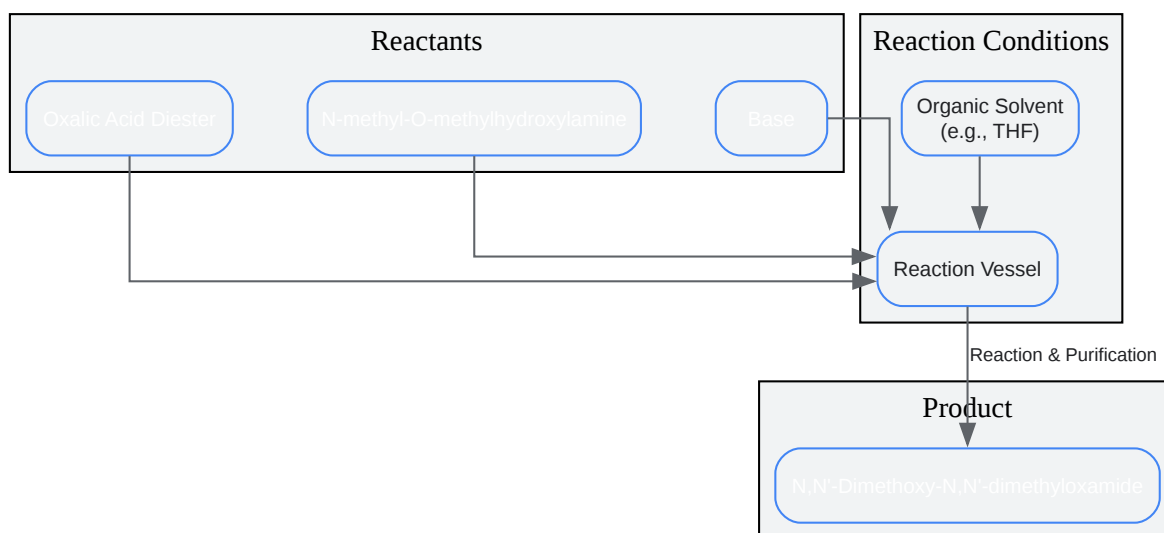
Detailed experimental protocols for the synthesis of **N,N'-Dimethoxy-N,N'-dimethyloxamide** are limited in publicly available literature. However, a general method for the preparation of N,N'-dialkoxy-N,N'-dialkyloxalamides is described in patent CN100386310C. The synthesis involves the reaction of an oxalic acid diester with an N-alkyl-O-alkylhydroxylamine or its acid salt in the presence of a base.

General Synthesis Reaction:

- Reactants:
 - An oxalic acid diester (e.g., dimethyl oxalate, dibutyl oxalate)
 - N-methyl-O-methylhydroxylamine (or its corresponding acid salt)

- A base
- Solvent: Various organic solvents can be used, including tetrahydrofuran (THF), isopropanol, acetonitrile, dimethylformamide (DMF), and toluene.
- General Procedure: The oxalic acid diester and N-methyl-O-methylhydroxylamine are reacted in the chosen solvent in the presence of a base. The reaction conditions, such as temperature and reaction time, are optimized to achieve the desired product. The patent indicates that reaction yields can vary significantly based on the solvent used, with tetrahydrofuran providing a high yield of 83.6%.

The following diagram illustrates the general workflow for the synthesis.



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General Synthesis Workflow

Signaling Pathways and Experimental Workflows

Currently, there is no publicly available research detailing the involvement of **N,N'-Dimethoxy-N,N'-dimethyloxamide** in any biological signaling pathways. Furthermore, detailed

experimental workflows beyond its chemical synthesis have not been described in the scientific literature. Therefore, diagrams illustrating such relationships cannot be provided at this time.

Conclusion

N,N'-Dimethoxy-N,N'-dimethyloxamide is a specialized chemical compound with a well-defined structure and a documented method of synthesis. Its structural similarity to Weinreb amides suggests potential applications as a reagent in organic synthesis, particularly for reactions requiring the formation of diketones or other difunctionalized molecules. The lack of data on its biological activity or applications in drug development indicates a nascent field of study for this compound. Further research is warranted to explore its reactivity, potential as a synthetic building block, and any biological properties it may possess. This guide provides the foundational information necessary for researchers to embark on such investigations.

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